

# 6-Fluoro-2-(oxiran-2-yl)chroman molecular structure and stereoisomers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Fluoro-2-(oxiran-2-yl)chroman

Cat. No.: B1279582

[Get Quote](#)

An In-depth Technical Guide to **6-Fluoro-2-(oxiran-2-yl)chroman**: Molecular Structure, Stereoisomerism, and Synthetic Applications

## Abstract

**6-Fluoro-2-(oxiran-2-yl)chroman** is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and pharmaceutical development. Its structural complexity, arising from two chiral centers, and the reactivity of its epoxide ring make it a valuable chiral building block. This technical guide provides a comprehensive overview of its molecular structure, stereoisomerism, physicochemical properties, and key synthetic methodologies. It is intended for researchers, scientists, and professionals in drug development who are working with or exploring the applications of this versatile intermediate, particularly in the synthesis of cardiovascular drugs like Nebivolol.

## Molecular Structure and Stereoisomerism

**6-Fluoro-2-(oxiran-2-yl)chroman** possesses a core structure composed of a chroman ring system, which is a bicyclic ether, substituted with a fluorine atom at the 6-position and an oxirane (epoxide) ring at the 2-position.<sup>[1][2][3]</sup> The molecular formula of the compound is C<sub>11</sub>H<sub>11</sub>FO<sub>2</sub>.<sup>[1][4]</sup>

## Core Structure

The molecule's architecture features:

- **Chroman Ring:** A dihydropyran ring fused to a benzene ring.
- **Fluorine Substituent:** A fluorine atom at position 6 of the benzene ring, which can influence the molecule's metabolic stability, lipophilicity, and binding affinity in biological systems.<sup>[1]</sup>
- **Oxirane Ring:** A strained three-membered epoxide ring attached at position 2 of the chroman ring. This group is highly reactive and susceptible to nucleophilic ring-opening reactions, which is fundamental to its utility in synthesis.<sup>[1]</sup>

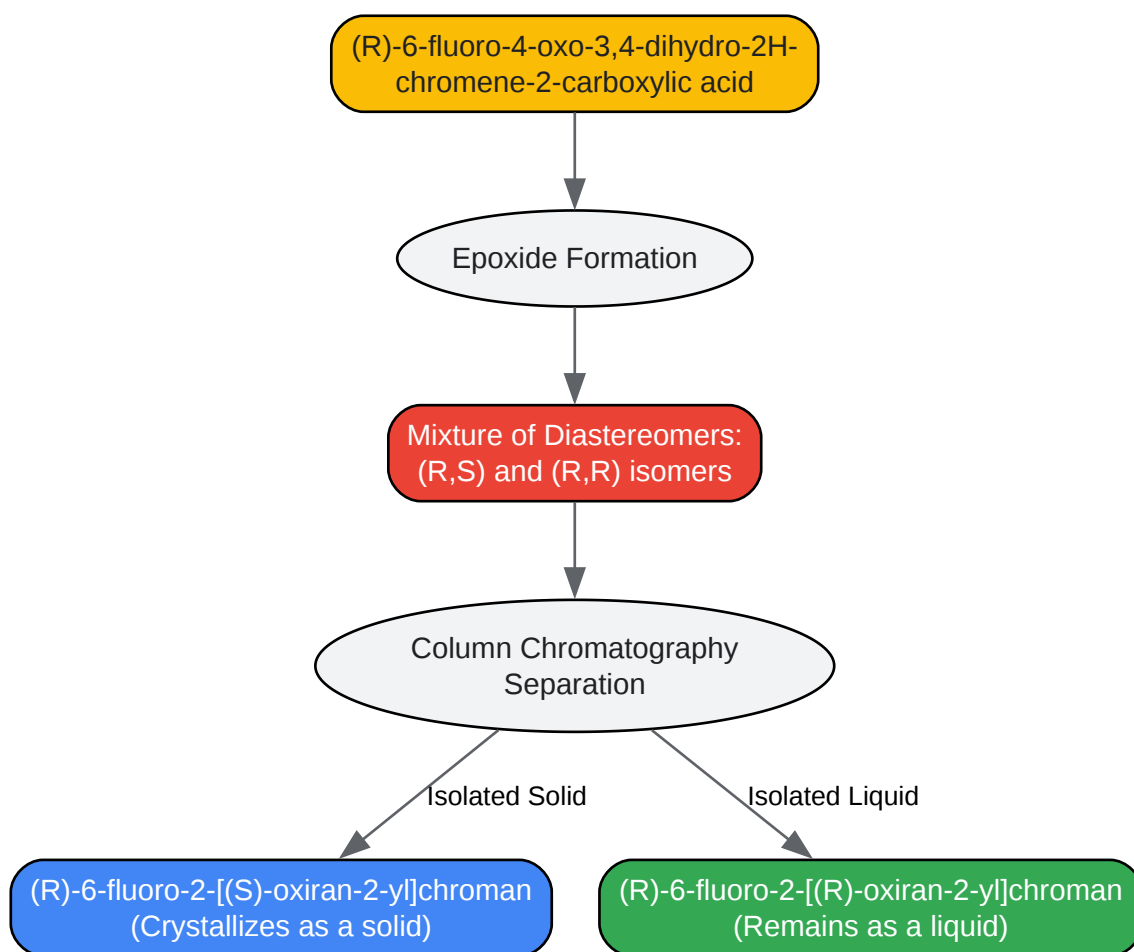
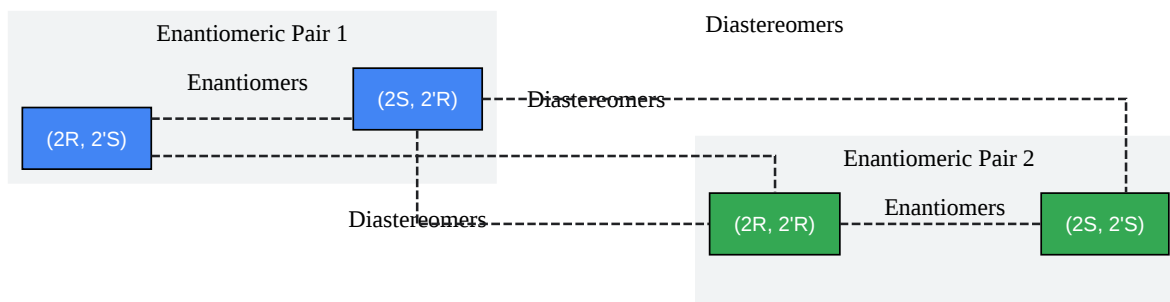
## Stereoisomerism

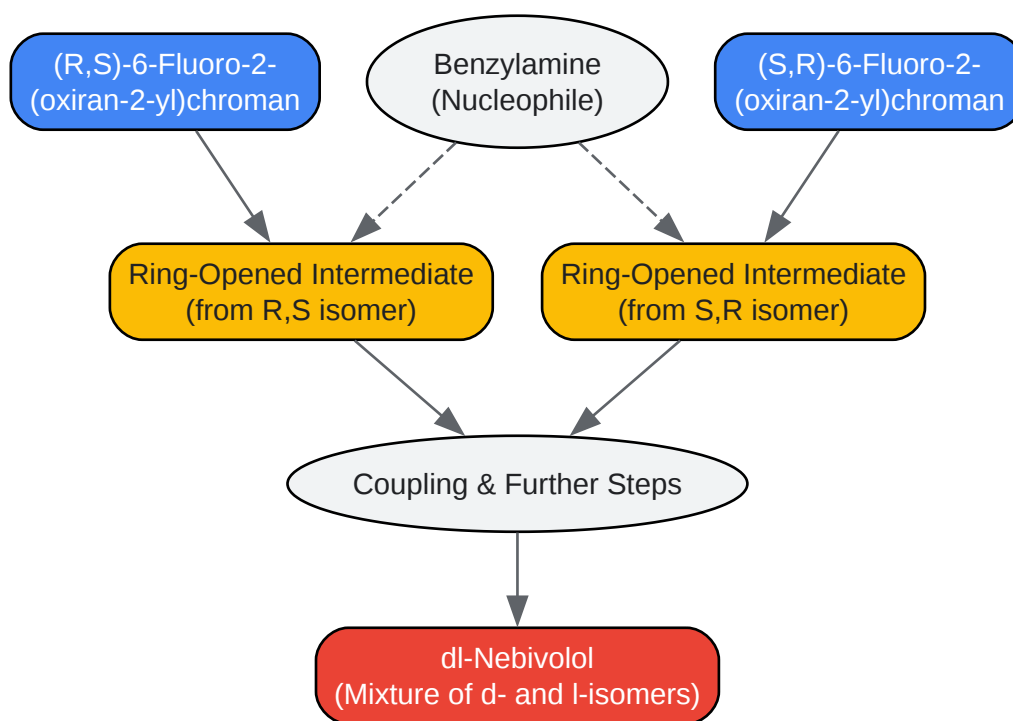
The presence of two stereocenters—one at the C2 position of the chroman ring and the other at the C2' position of the oxirane ring—gives rise to four distinct stereoisomers.<sup>[1][5]</sup> These stereoisomers exist as two pairs of enantiomers. The specific stereochemistry is critical for the synthesis of pharmacologically active molecules like Nebivolol, where the desired biological activity is often confined to a single stereoisomer.<sup>[2]</sup>

The four stereoisomers are:

- **(2R, 2'S)-6-Fluoro-2-(oxiran-2-yl)chroman**
- **(2S, 2'R)-6-Fluoro-2-(oxiran-2-yl)chroman**
- **(2R, 2'R)-6-Fluoro-2-(oxiran-2-yl)chroman**
- **(2S, 2'S)-6-Fluoro-2-(oxiran-2-yl)chroman**

The relationship between these isomers is depicted in the diagram below.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 6-Fluoro-2-(oxiran-2-yl)chroman | 197706-51-7 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. Buy 6-Fluoro-2-(oxiran-2-yl)chroman | 99199-90-3 [smolecule.com]
- 4. 6-Fluoro-2-(oxiran-2-yl)chroman | lookchem [lookchem.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [6-Fluoro-2-(oxiran-2-yl)chroman molecular structure and stereoisomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279582#6-fluoro-2-oxiran-2-yl-chroman-molecular-structure-and-stereoisomers]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)